Common problems with Savvy software and solutions

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Compound of Interest		
Compound Name:	Savvy	
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Savvy Software Technical Support Center

Welcome to the **Savvy** Software technical support center. This resource is designed for researchers, scientists, and drug development professionals to find solutions to common problems encountered during their experiments.

Troubleshooting Guides

This section provides step-by-step instructions to resolve specific issues you might encounter with **Savvy**.

Data Import and Integration

Question: I'm receiving a "Data Format Mismatch" error when importing my instrument data. What does this mean and how can I fix it?

Answer: This error typically occurs when the data structure of your import file does not match the schema expected by **Savvy**. Common causes include incorrect delimiters, unexpected character encoding, or mismatched data types in columns.[1][2]

Troubleshooting Steps:

- Verify File Format: Ensure your data is saved in a standard CSV (Comma-Separated Values) format. If you are using Excel, select the regular CSV option, not CSV UTF-8, as the latter can introduce invalid characters.[1]

Tech Support

- Check Delimiters: Confirm that the delimiter used in your file (e.g., comma, tab) matches the delimiter setting in **Savvy**'s import configuration.

- Review Data Types: Check for common data type mismatches, such as text characters in a numeric-only column or incorrect date formats. Dates should generally be in MM/DD/YYYY or a similar standard format.[1]

- Examine Header Row: Ensure the column headers in your file exactly match the field names in the **Savvy** template. Extra spaces or special characters can cause import failures.

- Check for Incomplete Data: Missing values or incomplete records can sometimes cause errors. Ensure that all required fields have data.[3]

Question: My analysis pipeline fails at the "Data Normalization" step. How can I troubleshoot this?

Answer: A failure at the data normalization step often points to issues with the data's distribution, the presence of outliers, or inappropriate normalization parameters being applied.
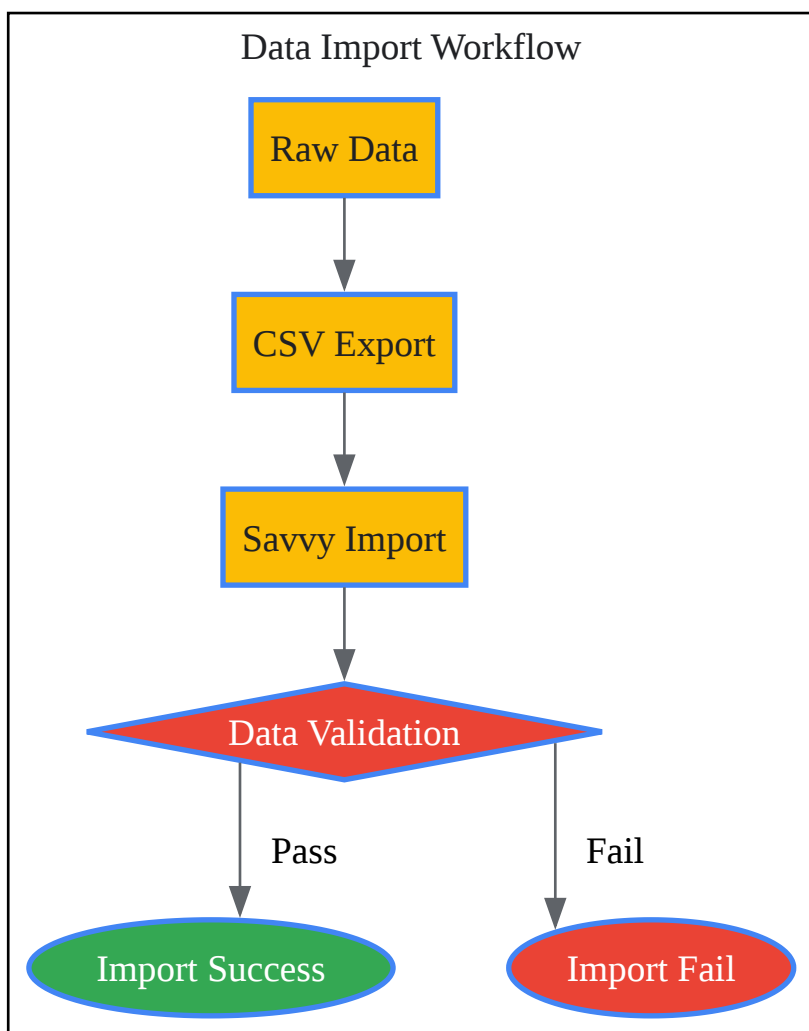
Troubleshooting Steps:

- Visualize Raw Data: Use **Savvy**'s built-in plotting tools to create histograms or box plots of your raw data. This can help you identify skewed distributions or significant outliers that may be affecting the normalization algorithm.[4]

- Handle Outliers: Outliers can disproportionately affect normalization methods like Z-score. Consider using outlier detection methods and decide whether to remove or transform these data points.[5]

- Review Normalization Method: Ensure the selected normalization method is appropriate for your data. For example, Min-Max scaling is sensitive to outliers, while Robust Scaling might be more suitable for datasets with extreme values.

- Check for Zero Variance: Some normalization techniques will fail if a feature has zero variance (i.e., all values are the same). Check your data for such instances.

Experimental Protocol: Standard Data Import and Normalization Workflow

This protocol outlines the standard procedure for importing and normalizing experimental data in **Savvy**.

- Data Preparation:

  - Export raw data from your instrument into a CSV file.

  - Ensure the file has a header row with descriptive column names.

  - Verify that the data is in a "tidy" format, with each row representing an observation and each column representing a variable.

- Import into **Savvy**:

  - Navigate to the "Import Data" module.

  - Select your CSV file.

  - In the import preview, map the columns from your file to the corresponding fields in **Savvy**.

  - Execute the import and review the import summary for any errors.

- Data Normalization:

  - Open the "Analysis Pipeline" module and select your imported dataset.

  - Add a "Normalization" step to your pipeline.

  - Choose a normalization method from the dropdown menu (e.g., Z-score, Min-Max, TMM).

  - Execute the pipeline and visualize the normalized data to ensure the results are as expected.

Data Import Workflow

Raw Data

CSV Export

Savvy Import

Data Validation

Pass

Fail

Import Success

Import Fail

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A simplified workflow for data import and validation in **Savvy**.

Analysis and Visualization

Question: The statistical analysis module is producing unexpected p-values. What are the common causes?

Answer: Inaccurate p-values can stem from a variety of issues, including violations of statistical assumptions, incorrect test selection, or biases in the underlying data.
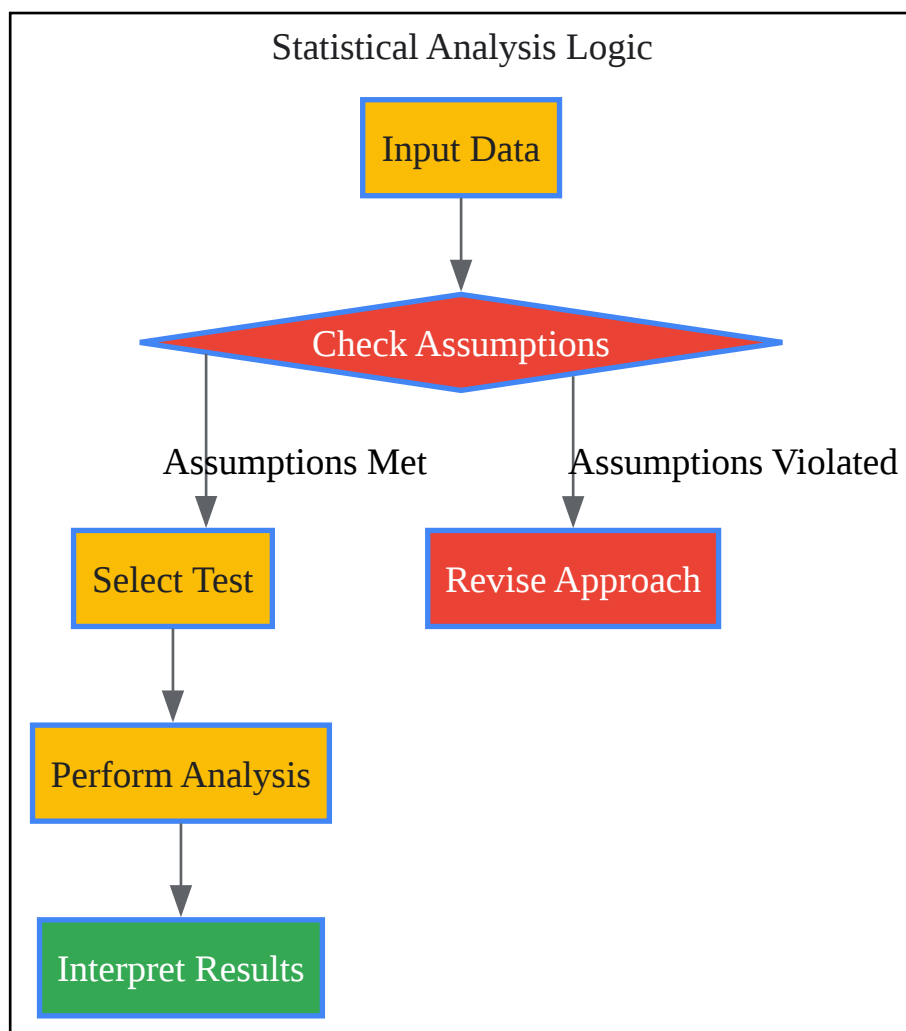
Troubleshooting Steps:

- Check for Biased Samples: Ensure that your experimental groups are well-randomized and that the data is representative of the population you are studying. Sampling bias can lead to misleading results.[6][7]

- Verify Statistical Assumptions: Different statistical tests have different assumptions (e.g., normality, equal variances). Use **Savvy**'s diagnostic plots to check if your data meets the assumptions of the chosen test.

- Select the Appropriate Test: Confirm that you are using the correct statistical test for your experimental design and data type (e.g., t-test for comparing two groups, ANOVA for more than two).

- Address Confounding Variables: Uncontrolled variables that correlate with both the independent and dependent variables can distort the results of your analysis.[4]

Question: My heatmaps and volcano plots are not rendering correctly. What should I check?

Answer: Visualization issues often arise from problems with the input data, such as missing values, incorrect data scaling, or a failure to meet the specific data format required by the visualization tool.

Troubleshooting Steps:

- Check for Missing or Non-Numeric Data: Most visualization tools cannot handle missing (NA) or non-numeric values. Use **Savvy**'s data cleaning utilities to impute or remove these values.

- Ensure Proper Data Scaling: For heatmaps, it is often necessary to scale the data (e.g., by row or column) to ensure that the color mapping is meaningful.

- Verify Input Format: Volcano plots, for example, require specific inputs like fold-change and p-values. Ensure that you are providing the correct data columns to the visualization module.

- Adjust Visualization Parameters: Experiment with the visualization settings, such as color scales, axis limits, and labels, to improve the clarity and correctness of the plot. Ineffective visualization can obscure important insights.[7]

Statistical Analysis Logic

```
                    Input Data
                        |
                        v
                 Check Assumptions
          /                        \
   Assumptions Met            Assumptions Violated
        |                            |
        v                            v
    Select Test                 Revise Approach
        |
        v
   Perform Analysis
        |
        v
   Interpret Results
```

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